

# What is the origin of Verrucarin A

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Compound of Interest		
Compound Name:	Verrucarin A	
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An In-depth Technical Guide on the Origin of Verrucarin A

### **Executive Summary**

**Verrucarin A** is a potent, naturally occurring macrocyclic trichothecene mycotoxin. First described in 1962, it belongs to a class of sesquiterpenoid toxins produced by a variety of fungal species.[1] Characterized by a 12,13-epoxytrichothec-9-ene (EPT) core structure, **Verrucarin A** is distinguished as a type D trichothecene due to an additional macrocyclic ester ring linking positions C-4 and C-15.[1] Its profound cytotoxicity, primarily stemming from the inhibition of protein biosynthesis, has made it a subject of intense research, both as a contaminant in agriculture and water-damaged buildings, and as a potential therapeutic agent. [1][2] This document provides a comprehensive overview of the origin of **Verrucarin A**, detailing its discovery, the organisms that produce it, its complete biosynthetic pathway, and the experimental protocols for its isolation.

### **Discovery and Fungal Origin**

**Verrucarin A** was first reported in 1962 as a cytostatically highly active antibiotic isolated from Myrothecium species.[1] It is a member of the trichothecene family, a large group of mycotoxins produced by various fungi. The primary producers of **Verrucarin A** are species within the genera Myrothecium, Stachybotrys, and Fusarium.

Table 1: Fungal Sources of Verrucarin A



Fungal Genus	Specific Species (where cited)	Environment
Myrothecium	Myrothecium verrucaria, Myrothecium roridum	Plant pathogen, soil, contaminated crops (e.g., spinach)
Stachybotrys	Stachybotrys chartarum ("black mold")	Water-damaged buildings, damp environments
Fusarium	Fusarium sp.	Contaminated grains and crops
Albifimbria	Albifimbria verrucaria	Reported producer

| Paramyrothecium | Paramyrothecium roridum | Reported producer |

These fungi synthesize **Verrucarin A** as a secondary metabolite, often in response to environmental stress. Its presence is a significant concern in food safety, particularly in contaminated grains, and in indoor air quality, where it can be inhaled.

### **Chemical Properties**

**Verrucarin A** is a complex organic molecule incorporating a triester macrocyclic structure. The olefin and epoxide groups within the core trichothecene skeleton are critical for its high toxicity.

Table 2: Chemical and Physical Properties of Verrucarin A

Property	Value	Reference
Chemical Formula	C <sub>27</sub> H <sub>34</sub> O <sub>9</sub>	
Molar Mass	502.560 g⋅mol <sup>-1</sup>	
CAS Number	3148-09-2	
Synonyms	Muconomycin A, Antibiotic 379Y, NSC 126728	
Appearance	Solid	



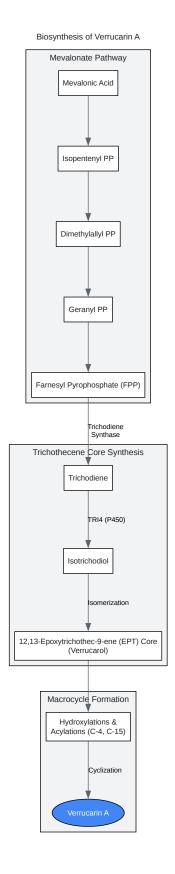
| Solubility | Soluble in DMSO, Methanol, Ethanol, Dichloromethane | |

### **Biosynthesis Pathway**

The biosynthesis of **Verrucarin A** is a multi-step enzymatic process originating from the mevalonate pathway, which is common for the synthesis of all terpenoids.

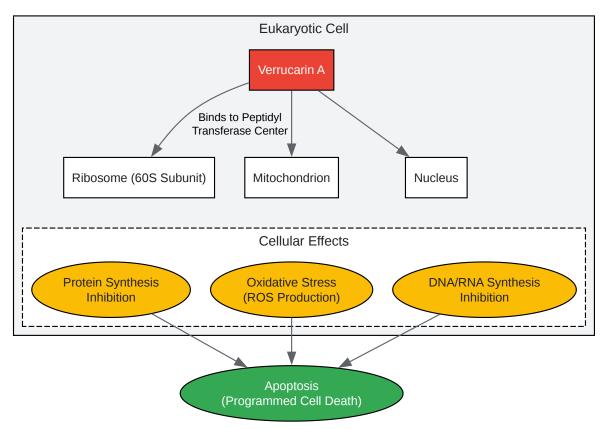
- Formation of Farnesyl Pyrophosphate (FPP): The pathway begins with the assembly of the C15 precursor, farnesyl pyrophosphate (FPP), from isoprene units via the mevalonate pathway.
- Trichodiene Synthesis: The first committed step is the cyclization of FPP into the bicyclic sesquiterpene, trichodiene. This reaction is catalyzed by the enzyme trichodiene synthase.
- Formation of the EPT Core: Trichodiene undergoes a series of oxygenation reactions
  catalyzed by a cytochrome P450 enzyme (encoded by the TRI4 gene) to form isotrichodiol,
  which includes the characteristic 12,13-epoxide ring. Isotrichodiol then isomerizes to yield
  the core trichothecane structure, verrucarol.
- Macrocycle Formation: The final stage involves a series of hydroxylations and acylations at the C-4 and C-15 positions of the verrucarol core. These modified groups then cyclize to form the distinctive macrocyclic ester ring, yielding the final Verrucarin A molecule.



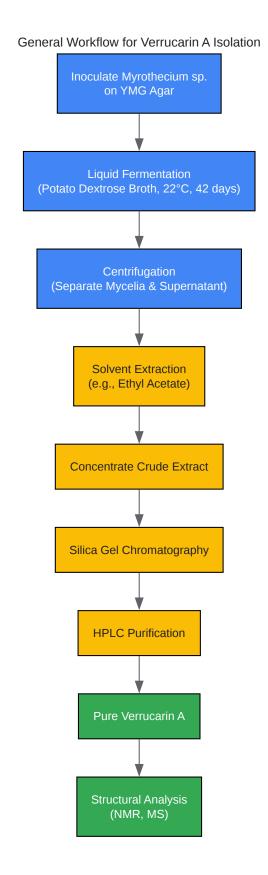




#### Cellular Mechanism of Action of Verrucarin A







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### References

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- 2. findingthemold.com [findingthemold.com]
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